

A Comprehensive Technical Guide to the Physical Properties of Tetraphenylphosphonium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetraphenylphosphonium chloride*

Cat. No.: *B153553*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **Tetraphenylphosphonium chloride** (TPPCI), a quaternary phosphonium salt with significant applications in organic synthesis and materials science.^{[1][2]} The information is curated for professionals in research and development who require precise data and procedural knowledge.

Quantitative Physical Properties

The physical characteristics of **Tetraphenylphosphonium chloride** are well-documented, reflecting its stable, crystalline nature.^{[3][4]} The rigidity of the four phenyl groups contributes to its high melting point and facilitates easy crystallization.^{[3][4]} The quantitative data are summarized in the table below for ease of reference.

Property	Value	Units	Notes
Molecular Formula	C ₂₄ H ₂₀ ClP	-	[5][6][7]
Molecular Weight	374.84 - 374.85	g/mol	[3][5][6][8]
Appearance	White to beige/cream crystalline powder	-	[1][5][9][10]
Melting Point	272 - 274	°C	This is the most commonly cited range. [1][3][4][5][6][10][11][12][13] Other sources report ranges of 275-280°C [1], 268-287°C [9], and 300-305°C [2].
Density	1.27	g/dm ³	[3][4]
Solubility	Soluble in water and polar organic solvents (e.g., ethanol, acetone). [1][2][5][14] Insoluble in nonpolar solvents like benzene and toluene. [2]	-	The compound is noted to be hygroscopic. [5][12][15]
Crystal Structure	The tetraphenylphosphonium ([PPh ₄] ⁺) cation is tetrahedral. [1][3][4] It can crystallize as an anhydrous salt, a monohydrate, and a dihydrate. [3][4]	-	The structure of the anhydrous form has been determined by X-ray crystallography. [16]

Experimental Protocols for Property Determination

The following sections detail generalized yet comprehensive methodologies for determining the key physical properties of solid organic salts like **Tetraphenylphosphonium chloride**.

The melting point is a critical indicator of purity for a crystalline solid.^{[17][18]} Impurities typically cause a depression and broadening of the melting range.^{[17][18]}

Objective: To determine the temperature range over which the solid phase of TPPCI transitions to a liquid.

Materials:

- **Tetraphenylphosphonium chloride** (finely powdered and dry)
- Digital melting point apparatus (e.g., DigiMelt, Mel-Temp)
- Capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the TPPCI sample is completely dry and in the form of a fine powder.^[18] If necessary, gently grind any coarse crystals using a mortar and pestle.^[18]
- **Loading the Capillary Tube:** Jab the open end of a capillary tube into the powdered sample. A small amount of solid will enter the tube.
- **Packing the Sample:** To pack the solid tightly into the sealed end, drop the capillary tube (sealed-end down) through a long, narrow glass tube onto a hard surface.^{[19][20]} Repeat until the sample is compacted to a height of 2-3 mm.^[19]
- **Initial Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run (e.g., 10-20°C per minute) to get a preliminary value.^[20] Allow the apparatus to cool significantly before the precise measurement.
- **Precise Determination:**

- Place the packed capillary tube into the heating block of the apparatus.[20]
- Set the heating rate to increase temperature rapidly to about 20°C below the expected melting point.[19]
- Decrease the heating rate to a slow and steady 1-2°C per minute to ensure thermal equilibrium.[19][21]
- Record the temperature (T_1) at which the first droplet of liquid becomes visible.[19]
- Record the temperature (T_2) at which the entire sample has completely melted into a clear liquid.[19]
- Reporting: The melting point is reported as the range from T_1 to T_2 . For a pure sample, this range should be narrow (0.5-2°C).

Solubility provides insight into the polarity of a compound and is crucial for applications in catalysis and synthesis.

Objective: To qualitatively or quantitatively determine the solubility of TPPCI in various solvents.

Materials:

- **Tetraphenylphosphonium chloride**
- A selection of solvents (e.g., deionized water, ethanol, acetone, toluene)
- Test tubes with stoppers
- Vortex mixer or magnetic stirrer
- Graduated cylinders or pipettes
- Analytical balance

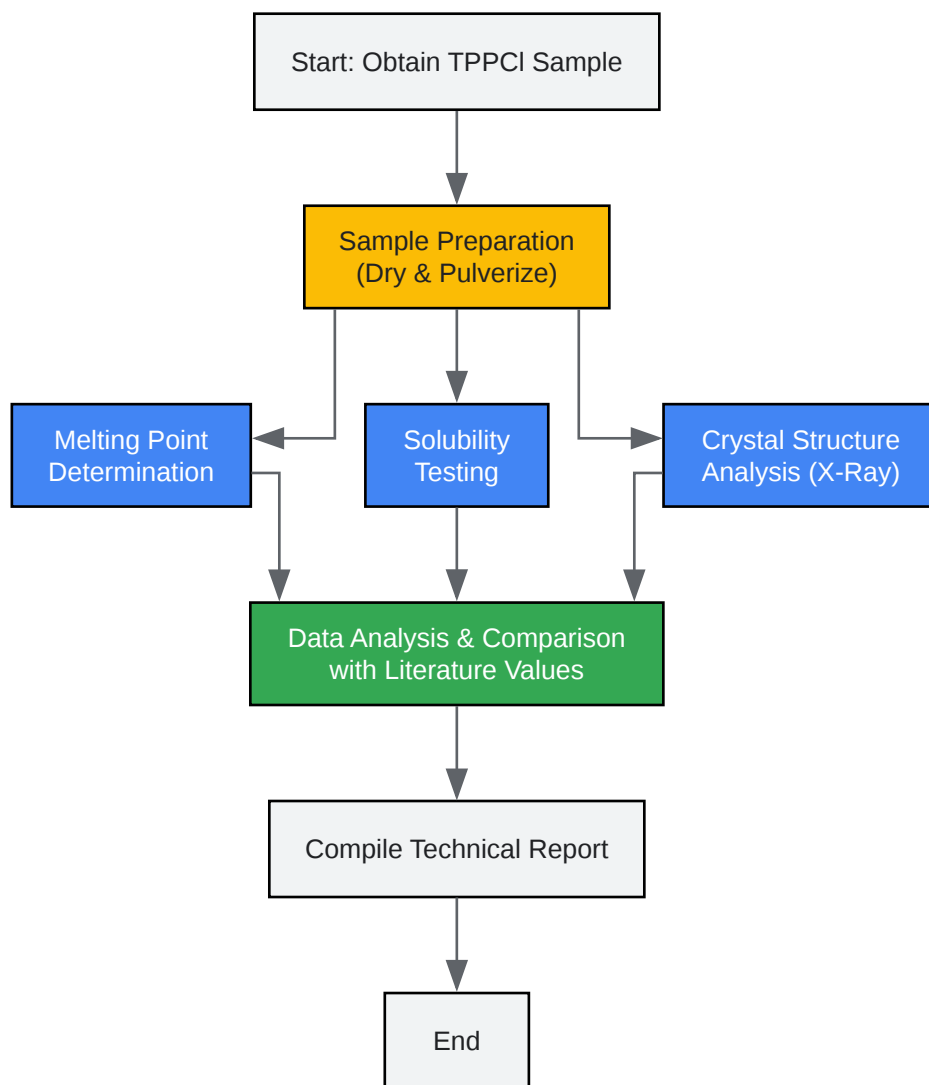
Procedure (Qualitative):

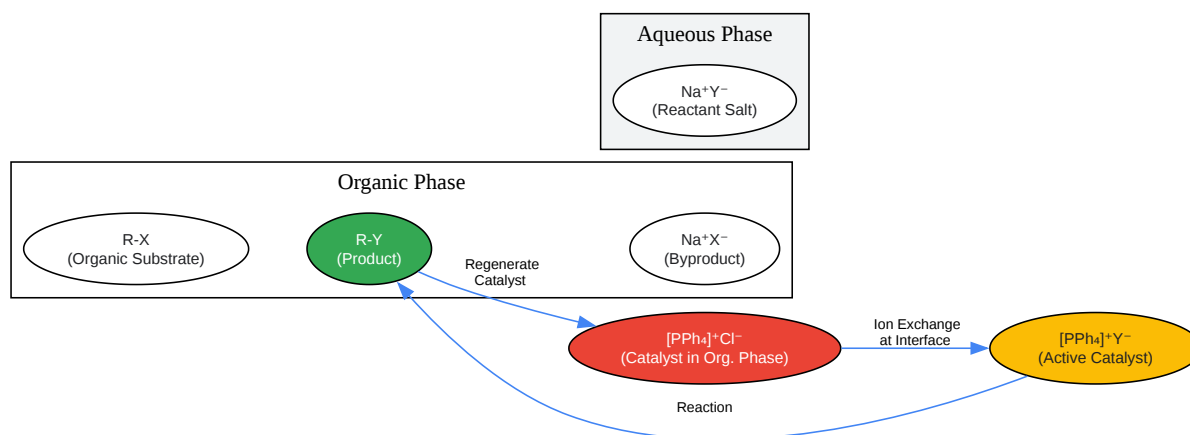
- Preparation: Add approximately 10-20 mg of TPPCI to a clean, dry test tube.

- Solvent Addition: Add 1 mL of the chosen solvent to the test tube.
- Mixing: Stopper the test tube and agitate it vigorously using a vortex mixer for 1-2 minutes.
- Observation: Allow the mixture to stand and observe.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): If the substance is insoluble or partially soluble at room temperature, gently warm the test tube in a water bath to observe if solubility increases with temperature.
- Reporting: Record the solubility as "soluble," "partially soluble," or "insoluble" for each solvent at the tested temperature.

Visualizations: Workflows and Mechanisms

The following diagrams, rendered using DOT language, illustrate key logical and experimental workflows related to **Tetraphenylphosphonium chloride**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tetraphenylphosphonium Chloride Research Reagent [benchchem.com]
- 2. nbinno.com [nbinno.com]
- 3. Tetraphenylphosphonium chloride - Wikipedia [en.wikipedia.org]
- 4. Tetraphenylphosphonium_chloride [chemeurope.com]
- 5. Tetraphenylphosphonium chloride CAS#: 2001-45-8 [m.chemicalbook.com]
- 6. Page loading... [wap.guidechem.com]
- 7. scbt.com [scbt.com]

- 8. Tetraphenylphosphonium Chloride | C₂₄H₂₀ClP | CID 164911 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Tetraphenylphosphonium chloride, 98% 2 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 10. chemimpex.com [chemimpex.com]
- 11. chembk.com [chembk.com]
- 12. Tetraphenylphosphonium chloride | 2001-45-8 [chemicalbook.com]
- 13. CAS Common Chemistry [commonchemistry.cas.org]
- 14. CAS 2001-45-8: Tetraphenylphosphonium chloride [cymitquimica.com]
- 15. fishersci.com [fishersci.com]
- 16. File:Tetraphenylphosphonium-chloride-from-xtal-3D-SF.png - Wikipedia [it.wikipedia.org]
- 17. chem.ucalgary.ca [chem.ucalgary.ca]
- 18. uomus.edu.iq [uomus.edu.iq]
- 19. chem.libretexts.org [chem.libretexts.org]
- 20. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 21. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Tetraphenylphosphonium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153553#what-are-the-physical-properties-of-tetraphenylphosphonium-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com